

ES-072 Technical Support Center: Stability and Storage Guidelines

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Compound of Interest

Compound Name: ES-072

Cat. No.: B15613332

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Disclaimer: The following information is based on general best practices for small molecule EGFR T790M inhibitors. Specific stability and storage data for **ES-072** is not publicly available. Researchers should consult the manufacturer's product-specific documentation for definitive guidance.

This technical support center provides guidance on the stability and storage of **ES-072**, a mutant-selective EGFR T790M inhibitor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (lyophilized powder) form of **ES-072** upon receipt?

For long-term storage, it is recommended to store the lyophilized powder at -20°C.^[1] For short-term storage, 4°C may be acceptable, but refer to any manufacturer-specific instructions.^[1] It is critical to protect the compound from light and moisture.^[1]

Q2: What is the recommended procedure for preparing a stock solution of **ES-072**?

The recommended solvent for many small molecule EGFR inhibitors is Dimethyl Sulfoxide (DMSO).^{[1][2]} A general protocol for preparing a 10 mM stock solution in DMSO is provided in the Experimental Protocols section. Always use fresh, high-quality DMSO to avoid solubility issues.^[3]

Q3: How should I store stock solutions of **ES-072**?

Stock solutions should be aliquoted into single-use volumes to minimize freeze-thaw cycles and stored at -20°C or -80°C.^[1] The vials should be protected from light, for example, by using amber vials or wrapping them in foil.^[1]

Q4: My **ES-072** solution appears to have precipitated. What should I do?

Precipitation can occur for several reasons, including incorrect solvent choice or exceeding the solubility limit. Gentle warming (e.g., in a 37°C water bath) or sonication can help redissolve the compound, provided it is heat-stable.^[1] Always visually confirm complete dissolution before use. If precipitation persists, preparing a fresh solution is recommended.

Q5: What are the general handling precautions for **ES-072**?

As a potent small molecule inhibitor, **ES-072** should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.^[1] All handling of the solid compound and concentrated stock solutions should be performed in a chemical fume hood to prevent inhalation.^[1]

Data Presentation

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Duration	Special Conditions
Solid (Lyophilized)	-20°C	Long-term	Protect from light and moisture
4°C	Short-term	Protect from light and moisture	
Stock Solution (in DMSO)	-20°C or -80°C	Long-term	Aliquot, protect from light

Table 2: General Properties of Small Molecule EGFR Inhibitors

Property	Recommendation/Information
Common Solvent	Dimethyl Sulfoxide (DMSO)[1][2]
Handling	Use PPE, handle in a fume hood[1]
Common Issues	Precipitation, degradation due to light/moisture/freeze-thaw cycles[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **ES-072** in DMSO

Materials:

- **ES-072** (solid form)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips

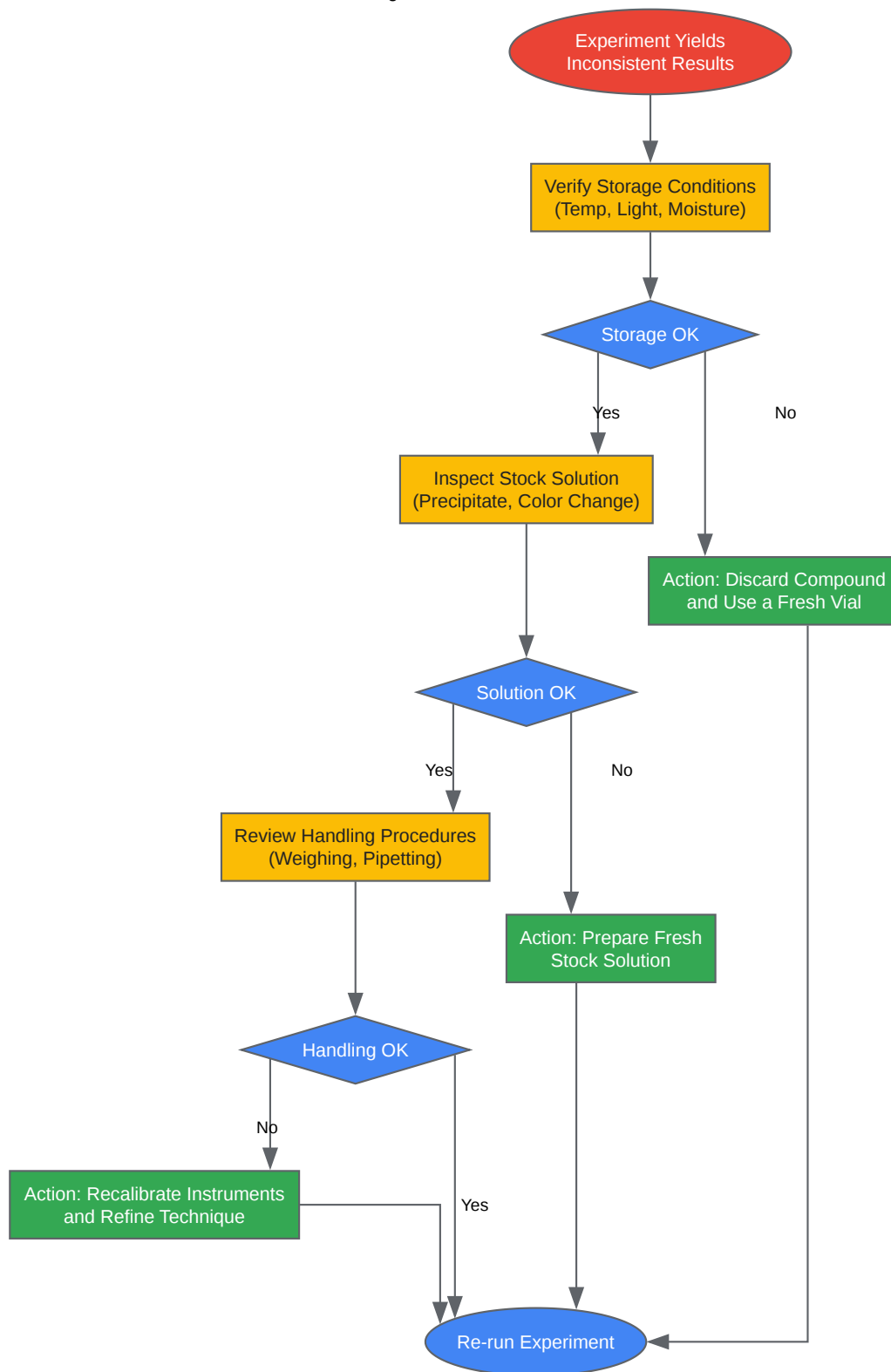
Procedure:

- **Equilibration:** Before opening, allow the vial of solid **ES-072** to come to room temperature to prevent moisture condensation.[1]
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **ES-072** powder.
- **Dissolution:** Add the appropriate volume of DMSO to achieve a 10 mM concentration.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but check for any manufacturer warnings regarding heat stability.[1]

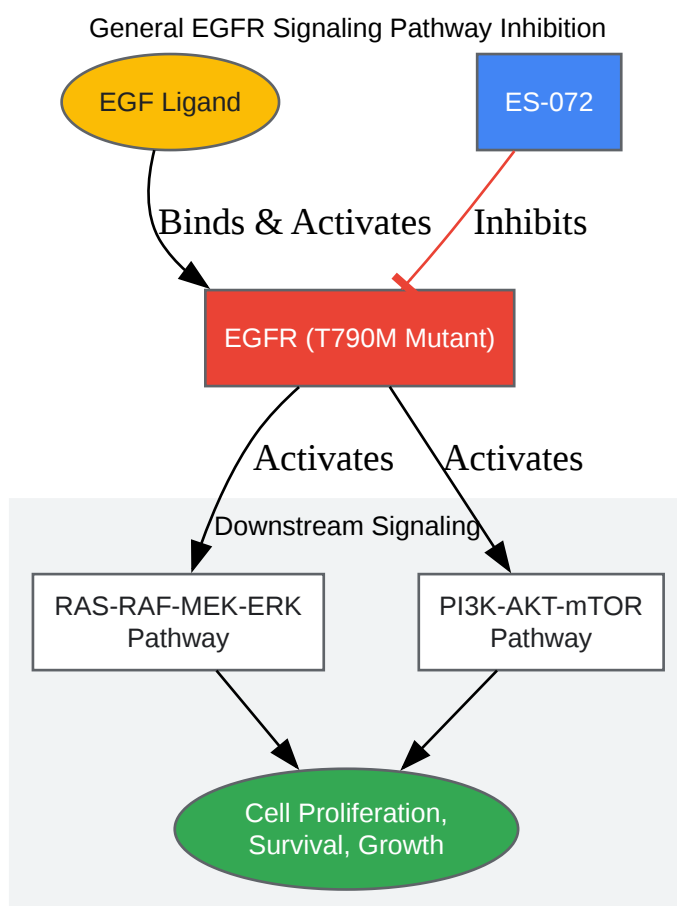
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in amber vials. Store the aliquots at -20°C or -80°C.[[1](#)]

Mandatory Visualizations

Troubleshooting Common Issues with ES-072

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Caption: Troubleshooting workflow for inconsistent experimental results.



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Caption: General mechanism of action for an EGFR T790M inhibitor like **ES-072**.

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References

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